

Unveiling Human Cathepsin G: Molecular Architecture, Structural Dynamics, and Experimental Workflows

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name:	CATHEPSIN G FROM HUMAN LEUKOCYTES
CAS No.:	107200-92-0
Cat. No.:	B1166799

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Executive Summary

Human Cathepsin G (CTSG) is a highly basic, chymotrypsin-like serine protease primarily stored in the azurophilic granules of polymorphonuclear neutrophils. As a critical effector in the innate immune system, CTSG mediates the non-oxidative destruction of engulfed pathogens and modulates inflammatory responses via the proteolytic activation of specific receptors, such as Protease-Activated Receptor 4 (PAR4)[1].

For drug development professionals, targeting CTSG presents a compelling avenue for treating chronic inflammatory diseases, including chronic obstructive pulmonary disease (COPD) and rheumatoid arthritis[2]. However, successfully characterizing and inhibiting this enzyme requires a rigorous understanding of its unique structural topology, glycosylation-dependent molecular weight variations, and highly specific purification requirements. This whitepaper synthesizes the structural biology of CTSG and provides field-proven, self-validating experimental workflows for its isolation and characterization.

Molecular Weight and Post-Translational Modifications

A frequent point of friction in CTSG characterization is the discrepancy between its theoretical and observed molecular weights. This variance is entirely driven by post-translational modifications (PTMs), specifically N-linked glycosylation.

Theoretical vs. Apparent Molecular Weight

The CTSG gene, located on chromosome 14q11.2, encodes a 255-amino-acid precursor protein[2]. Maturation involves the cleavage of an 18-residue signal peptide and a 2-residue N-terminal activation peptide, yielding a mature functional enzyme of 235 residues.

Based purely on the amino acid sequence, the theoretical molecular mass of mature human CTSG is approximately 23.2 kDa[3]. However, upon SDS-PAGE analysis, native CTSG migrates as a broad band (or multiple isoforms) with an apparent molecular weight of 29 to 33 kDa.

The Role of Glycosylation

Unlike its granular co-residents, Neutrophil Elastase (HNE) and Proteinase 3 (PR3), which possess two N-glycosylation sites, CTSG features only one N-glycosylation site. This single glycan chain is highly heterogeneous, accounting for the ~6–10 kDa mass shift and the presence of multiple isoforms during electrophoretic separation. When designing recombinant expression systems, scientists must account for this: eukaryotic systems (like *Pichia pastoris* or baculovirus) will yield a higher-mass, glycosylated product, whereas *E. coli* expression will yield the ~23 kDa unglycosylated form[4][5].

Quantitative Data Summary

Property	Value / Description
Gene Locus	Chromosome 14q11.2 (5 exons)[2][6]
Precursor Length	255 amino acids[2]
Mature Length	235 amino acids
Theoretical MW (Peptide)	~23.2 kDa[3]
Apparent MW (Native)	29 – 33 kDa (due to glycosylation)
N-Glycosylation Sites	1 site
Isoelectric Point (pI)	Highly basic (> 10.0)
Catalytic Triad	His57, Asp102, Ser195 (Chymotrypsin numbering)[7]

Structural Architecture & Catalytic Mechanism

Human CTSG adopts the classic polypeptide fold characteristic of trypsin-like serine proteases, organized into two six-stranded β -barrels that house the active site at their junction[8].

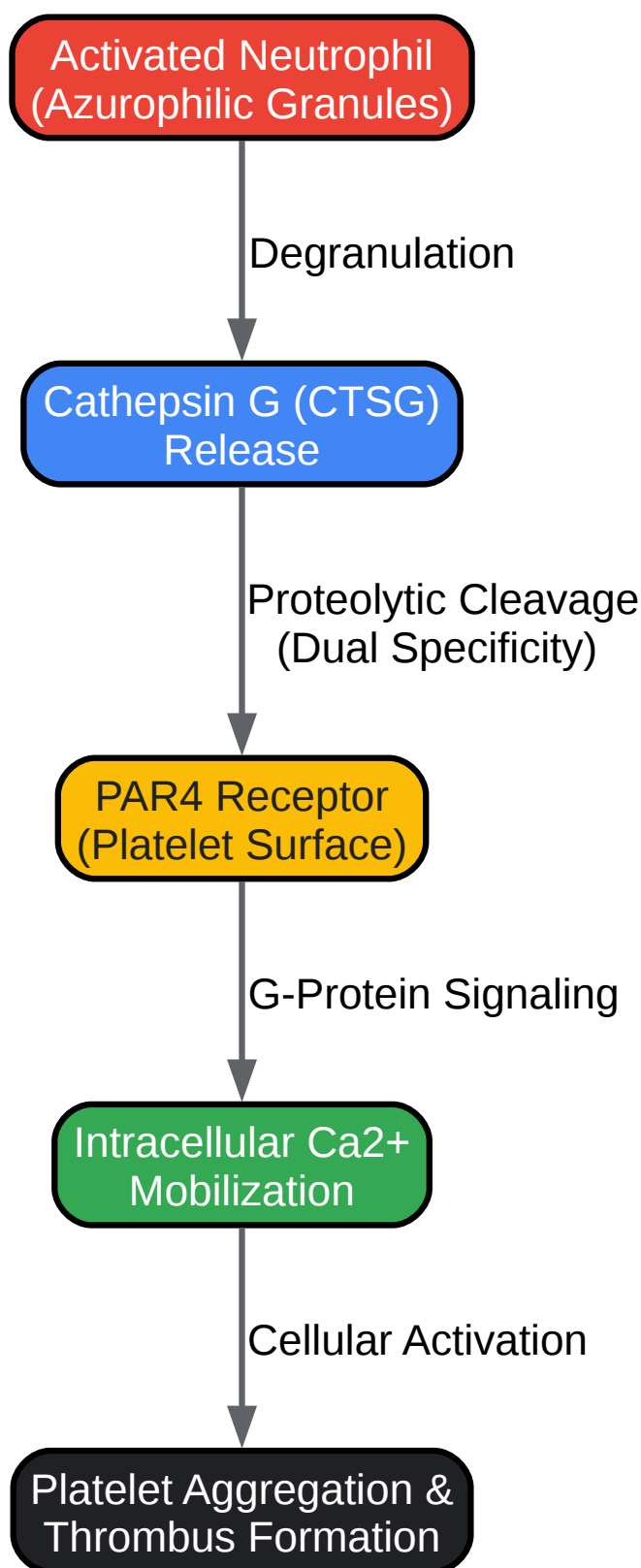
The Catalytic Triad

The proteolytic activity of CTSG is driven by a highly conserved catalytic triad consisting of His57, Asp102, and Ser195 (using standard chymotrypsin numbering)[7]. These residues are widely separated in the primary sequence (encoded by exons 2, 3, and 5, respectively) but are brought into close spatial proximity within the tertiary structure to form a charge-relay system[2][6]. Ser195 acts as the primary nucleophile, attacking the carbonyl carbon of the substrate's scissile peptide bond.

The "Janus-Faced" S1 Specificity Pocket

The most structurally unique feature of human CTSG is its S1 specificity pocket, which dictates substrate recognition. CTSG exhibits a rare dual specificity, efficiently cleaving peptide bonds after both large hydrophobic/aromatic residues (chymotrypsin-like: Phe, Leu) and positively charged residues (trypsin-like: Lys, Arg)[9].

This dual specificity is structurally explained by the presence of Glu226 at the bottom of the S1 pocket[8]. Glu226 effectively divides the pocket into two compartments. When an aromatic residue (like Phenylalanine) enters, the bulky side chain cannot fully occupy the bottom of the pocket due to steric hindrance from Glu226, resting instead at the entrance. Conversely, positively charged residues (like Lysine) can extend into the pocket to form favorable electrostatic interactions with the carboxylate group of Glu226[8].



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Fig 1: Cathepsin G-mediated PAR4 signaling pathway driving platelet aggregation.

Experimental Methodologies: Purification & Validation

Isolating high-purity CTSG is notoriously difficult due to its high isoelectric point, its tendency to bind tightly to DNA in Neutrophil Extracellular Traps (NETs), and its co-localization with highly homologous proteases like HNE. As a Senior Application Scientist, I recommend a causality-driven approach to purification.

Protocol 1: Large-Scale Purification of Native CTSG from Human Sputum/Neutrophils

Causality Focus: Native purification is preferred when preserving the native glycosylation state (29-33 kDa) is critical for downstream receptor-binding assays[10].

Step 1: Lysis and Viscosity Reduction

- Action: Homogenize purulent sputum or isolated neutrophil granules in a neutral buffer (pH 7.4) supplemented with DNase I.
- Causality: Neutrophil lysis releases massive amounts of genomic DNA, creating a highly viscous matrix. Because CTSG is highly basic, it electrostatically binds to this polyanionic DNA. DNase I digests the DNA, reducing viscosity and beginning the release of the enzyme[10].

Step 2: High-Salt Extraction

- Action: Extract the insoluble residue with 1 M NaCl (pH 8.0).
- Causality: The high ionic strength of 1 M NaCl is mandatory to disrupt the strong electrostatic interactions between the basic CTSG and the remaining acidic granular matrix/membrane components[10].

Step 3: Affinity Chromatography

- Action: Load the clarified extract onto a Sepharose-bound Trasylol (Aprotinin) column. Wash with 1 M NaCl, then elute with a low pH buffer (e.g., pH 3.0).

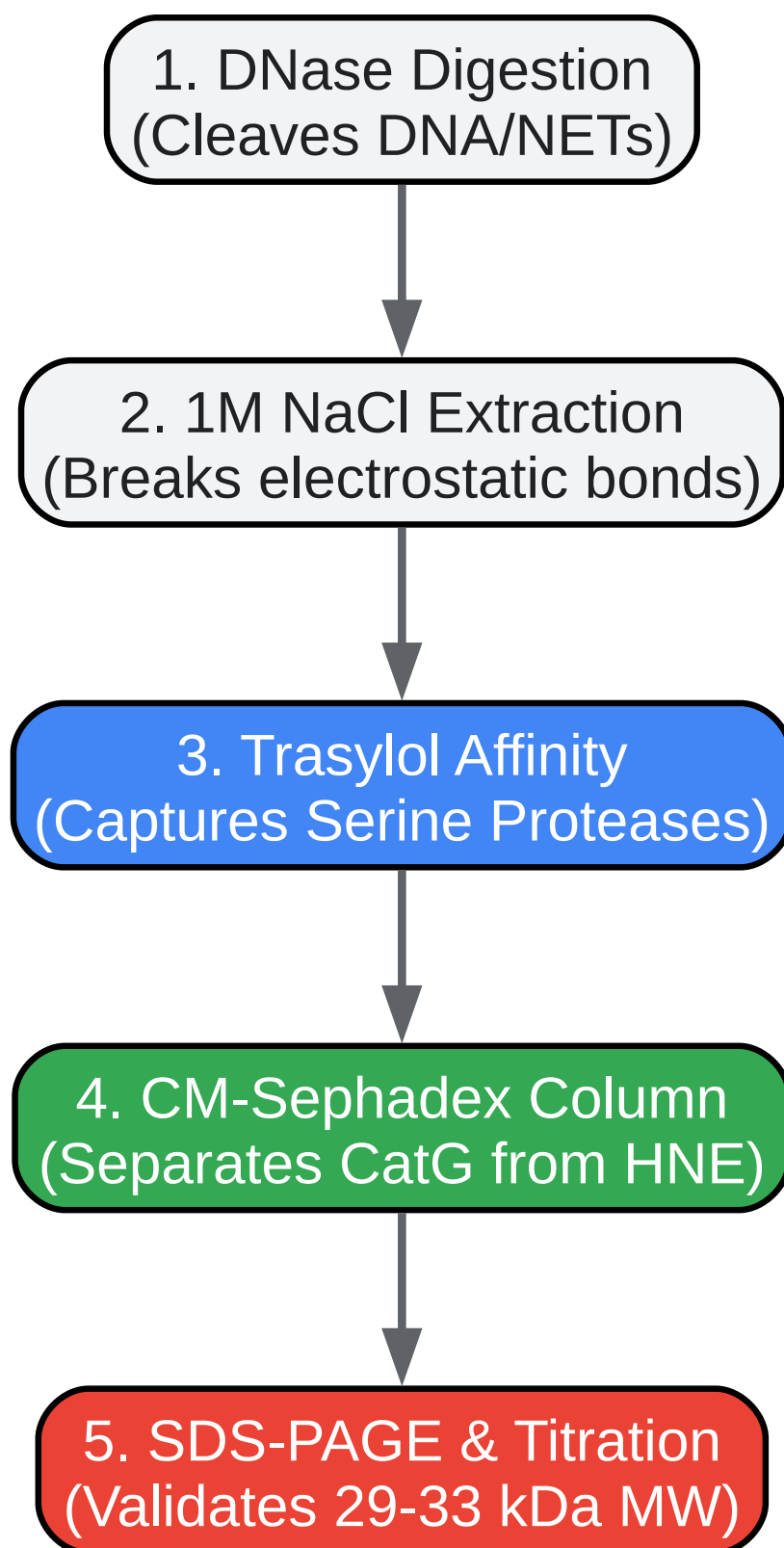
- Causality: Trasylol is a broad-spectrum serine protease inhibitor. This step selectively captures serine proteases (CTSG and HNE) while washing away contaminating proteins. The low pH temporarily denatures the protease-inhibitor interaction for elution[10].

Step 4: Cation Exchange Chromatography (CM-Sephadex)

- Action: Dialyze the eluate and load onto a CM-Sephadex column. Elute using a linear salt gradient.
- Causality: Both HNE and CTSG are present in the eluate. Because CTSG is more basic than HNE, it binds more tightly to the negatively charged carboxymethyl (CM) resin. HNE will elute first at a lower salt concentration, followed by highly pure CTSG[11].

Step 5: Self-Validation System

- Action: Run fractions on SDS-PAGE and perform an active-site titration using a fluorogenic substrate like Suc-Ala-Ala-Pro-Phe-AMC.
- Validation: A successful purification will yield a broad band at 29-33 kDa on the gel. Activity assays confirm that the low-pH elution did not irreversibly denature the catalytic triad[10].



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Fig 2: Step-by-step workflow for the isolation of native human Cathepsin G.

Protocol 2: Recombinant Expression in *Pichia pastoris*

Causality Focus: When large yields are required for structural biology (e.g., X-ray crystallography) and native glycosylation is not strictly necessary, recombinant expression is utilized[4].

- **Vector Construction:** Synthesize the human CTSG gene (codon-optimized) with a C-terminal 6xHis-tag. Clone into the pPICZ α A vector. Why? This vector utilizes the α -factor secretion signal, directing the yeast to secrete the folded protein directly into the culture media, drastically simplifying purification[4].
- **Expression:** Transform *P. pastoris* and induce with methanol for 48-72 hours.
- **Ni-NTA Affinity Chromatography:** Harvest the supernatant, adjust to pH 8.0, and load onto a Ni-NTA column. Wash with 10 mM imidazole and elute with 250 mM imidazole. Why? The histidine tag forms coordinate covalent bonds with immobilized nickel ions. Imidazole outcompetes the His-tag for elution[4].
- **Size Exclusion Chromatography (SEC):** Polish the eluate using a Superdex 75 column to remove aggregates and isolate the monomeric protease[4].

Conclusion

Human Cathepsin G is a structurally sophisticated protease whose dual chymotrypsin- and trypsin-like specificity is elegantly controlled by the positioning of Glu226 within the S1 pocket. For researchers, recognizing the ~6-10 kDa mass shift caused by its single N-glycosylation site is critical for accurate molecular weight validation. By employing rigorous, causality-driven purification protocols—whether leveraging high-salt extractions for native isolation or engineered secretion pathways for recombinant yields—scientists can secure the highly active, pure enzyme required for next-generation drug screening and structural characterization.

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- To cite this document: BenchChem. [Unveiling Human Cathepsin G: Molecular Architecture, Structural Dynamics, and Experimental Workflows]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b1166799/docs#unveiling-human-cathepsin-g-molecular-architecture-structural-dynamics-and-experimental-workflows>]

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